

Introduction: The Significance of a Methylated Amino Acid

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Compound of Interest

Compound Name: *(R)-2-amino-3-methoxypropanoic acid*

CAS No.: 86118-11-8

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O-methyl-D-serine is a non-proteinogenic, chiral amino acid derivative that has garnered significant attention in the pharmaceutical industry. As a key chiral building block, its precise molecular structure is fundamental to its utility, most notably as a critical intermediate in the synthesis of the antiepileptic drug Lacosamide.[1] Unlike the canonical L-amino acids that form the basis of proteins, O-methyl-D-serine belongs to the class of D-amino acids, which play crucial roles in biological processes, including neurotransmission.[2] The substitution of the side-chain hydroxyl proton of D-serine with a methyl group fundamentally alters its chemical properties, preventing unwanted side reactions and providing a stable scaffold for multi-step chemical syntheses.[3] This guide provides an in-depth analysis of the molecular structure of O-methyl-D-serine, from its fundamental properties and stereochemistry to its conformational landscape and role in drug development.

Core Molecular Properties

O-methyl-D-serine is a relatively small molecule, but its specific arrangement of atoms is critical to its function. Its fundamental properties provide a baseline for understanding its behavior in chemical and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₉ NO ₃	[4] [5] [6]
Molecular Weight	119.12 g/mol	[4] [5] [6]
IUPAC Name	(2R)-2-amino-3-methoxypropanoic acid	[4] [5]
CAS Number	Not Available (for D-isomer)	[1]
Synonyms	O-Methyl-D-serine, (R)-2-amino-3-methoxypropanoic acid	[1]

Stereochemistry: The Defining "D" Configuration

The biological and chemical utility of O-methyl-D-serine is intrinsically linked to its stereochemistry. As with most amino acids (except glycine), the α -carbon of O-methyl-D-serine is a chiral center, bonded to four different groups: an amino group, a carboxyl group, a hydrogen atom, and the methoxymethyl side chain.[\[7\]](#) This arrangement gives rise to two non-superimposable mirror images, or enantiomers: O-methyl-D-serine and O-methyl-L-serine.[\[2\]](#)

The "D" designation refers to the absolute configuration at the α -carbon, which is (R) according to the Cahn-Ingold-Prelog priority rules. This specific spatial arrangement is paramount, as enzymes and receptors in biological systems are highly stereoselective. For instance, the synthesis of Lacosamide, (R)-2-acetamido-N-benzyl-3-methoxypropionamide, requires the (R)-configuration of its O-methyl-serine precursor to achieve its therapeutic effect.[\[8\]](#)[\[9\]](#) Using the incorrect enantiomer would result in a therapeutically inactive or potentially harmful compound.

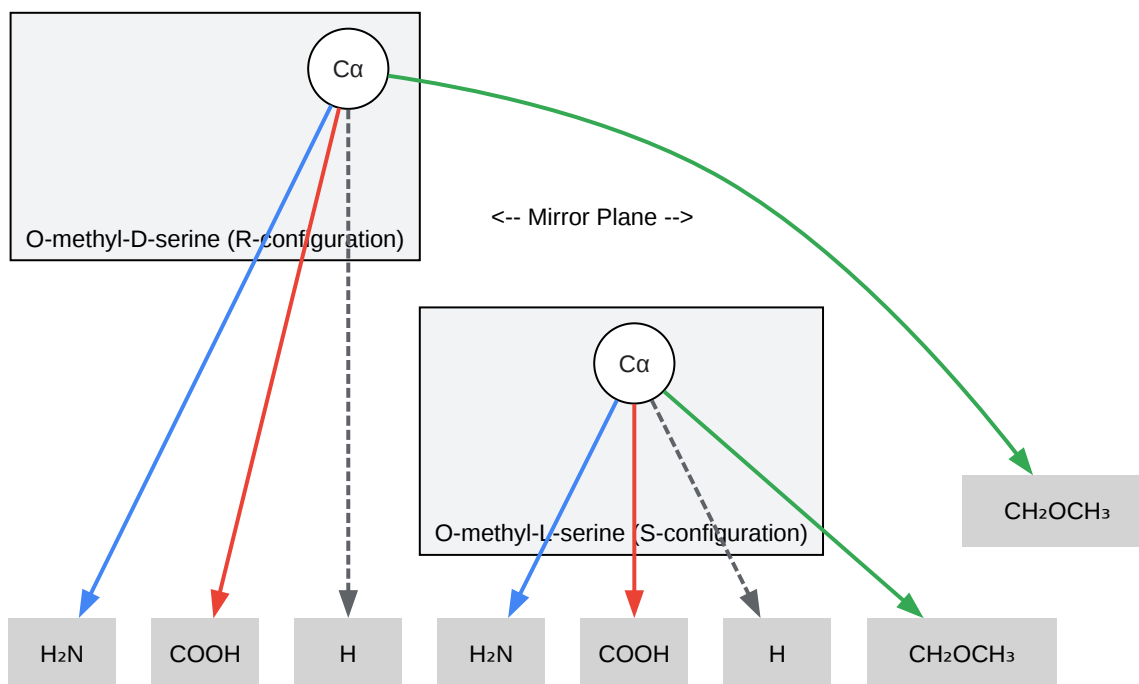


Figure 1: Stereochemistry of O-methyl-D-serine

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Caption: Chiral relationship between D- and L-enantiomers.

Three-Dimensional Structure: A Conformational Perspective

The functionality of O-methyl-D-serine is dictated not just by its connectivity but by its preferred three-dimensional shape or conformation. While a definitive crystal structure for O-methyl-D-serine is not publicly available, its geometry can be reliably predicted from data on D-serine and computational models.^{[10][11]}

Predicted Molecular Geometry

The molecule is not static; it exists as an ensemble of conformations arising from rotation around its single bonds. The key dihedral angles that define its shape are:

- Ψ (Psi): N—C α —C—O
- Φ (Phi): C—N—C α —C
- χ^1 (Chi-1): N—C α —C β —O
- χ^2 (Chi-2): C α —C β —O—C(methyl)

Conformational analysis, often performed using Density Functional Theory (DFT), helps identify the lowest energy (most stable) conformers.^[12] For serine derivatives, intramolecular hydrogen bonding between the amino group, carboxyl group, and the side-chain oxygen plays a critical role in stabilizing certain conformations.^[13] The methylation of the side-chain hydroxyl group to an ether reduces its hydrogen bond donating ability but retains its accepting capability, influencing the conformational landscape.

Parameter	Predicted Value	Basis of Prediction
Bond Length (N—C α)	~1.48 Å	Based on L-serine crystal structure data. ^[10]
Bond Length (C α —C)	~1.51 Å	Based on L-serine crystal structure data. ^[10]
Bond Length (C α —C β)	~1.53 Å	Based on DFT calculations for serine. ^[11]
Bond Angle (N—C α —C)	~108-110°	Based on L-serine crystal structure data. ^[10]
Key Torsion (N—C α —C β —O)	~60°, 180°, -60°	Stable rotamers predicted by computational studies on serine-containing peptides. ^[12]

Physicochemical Properties

The physical and chemical properties of O-methyl-D-serine influence its handling, reactivity, and formulation.

Property	Value / Observation	Source(s)
Appearance	White to off-white powder	[6]
pKa (Strongest Acidic)	~2.21 (Predicted)	[1]
pKa (Strongest Basic)	~8.82 (Predicted)	[1]
logP	-3.1 (Predicted)	[1]
Solubility	Expected to be soluble in water. The solubility of racemic (DL)-serine is significantly lower than that of the pure enantiomers, a property that can be exploited in resolution. [14]	

Spectroscopic Signature for Structural Confirmation

Confirming the structure and purity of O-methyl-D-serine relies on standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the primary tool for confirming the covalent structure of the molecule. While a public experimental spectrum for O-methyl-D-serine is not available, its ^1H and ^{13}C NMR spectra can be accurately predicted based on the spectra of D-serine and its esters.[15][16][17]

Predicted ^1H NMR Assignments (in D_2O):

- $\alpha\text{-H}$: A triplet or doublet of doublets around 4.1-4.3 ppm.
- $\beta\text{-CH}_2$: Two diastereotopic protons appearing as a multiplet around 3.8-4.0 ppm.

- O-CH₃: A sharp singlet around 3.4 ppm.

Predicted ¹³C NMR Assignments (in D₂O):

- Carbonyl (C=O): ~172-175 ppm.
- α-Carbon: ~56-58 ppm.
- β-Carbon: ~70-72 ppm.
- Methoxy Carbon (O-CH₃): ~59-61 ppm.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. For O-methyl-D-serine (C₄H₉NO₃), the expected monoisotopic mass is 119.058 m/z.^{[4][5]} Electrospray ionization (ESI) would typically show the protonated molecule [M+H]⁺ at approximately 120.065 m/z.

Synthesis and Purification: Controlling the Structure

The production of enantiomerically pure O-methyl-D-serine is a critical step for its use in pharmaceutical synthesis. Two primary routes are employed: direct synthesis from D-serine or resolution of a racemic mixture.

Protocol 1: Chiral Resolution of O-methyl-DL-serine

This method involves synthesizing the racemic mixture and then separating the D- and L-enantiomers. The separation relies on forming diastereomeric salts with a chiral resolving agent, which have different solubilities and can be separated by fractional crystallization.^{[3][18]}

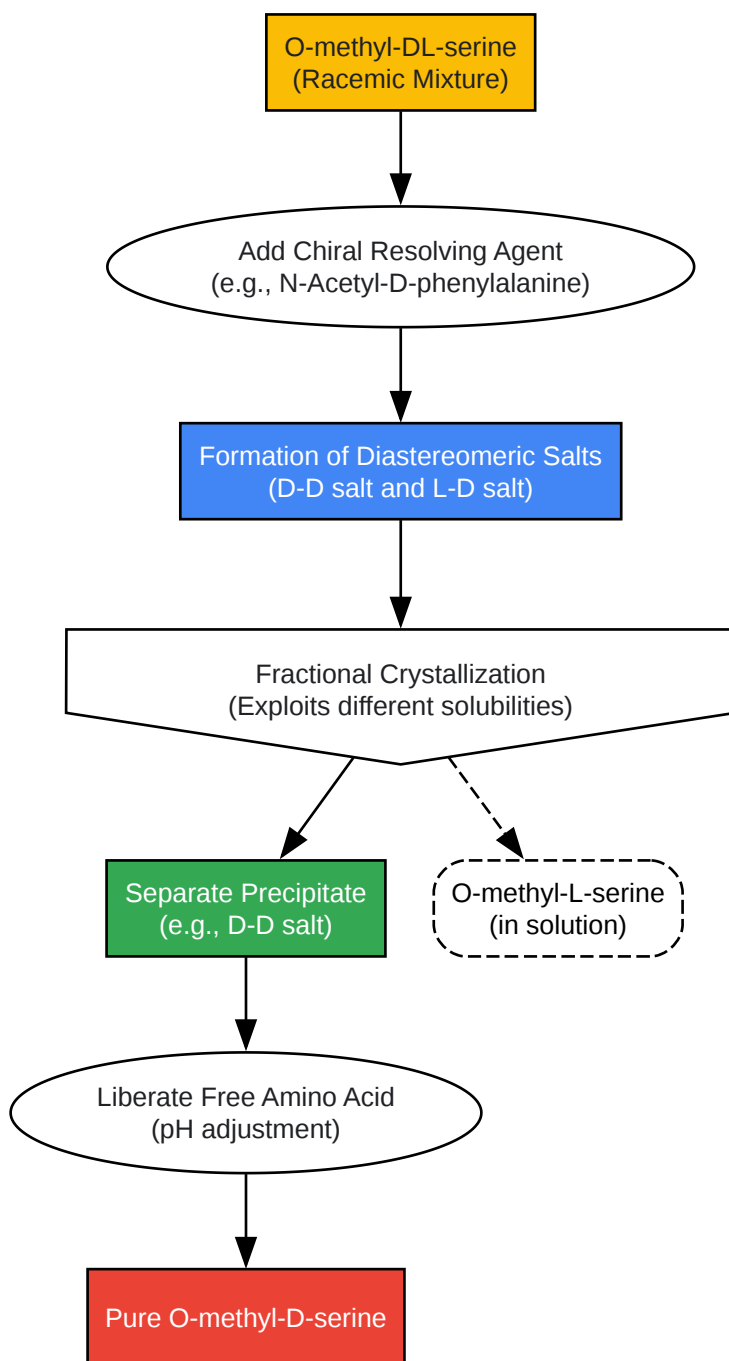


Figure 2: Chiral Resolution Workflow

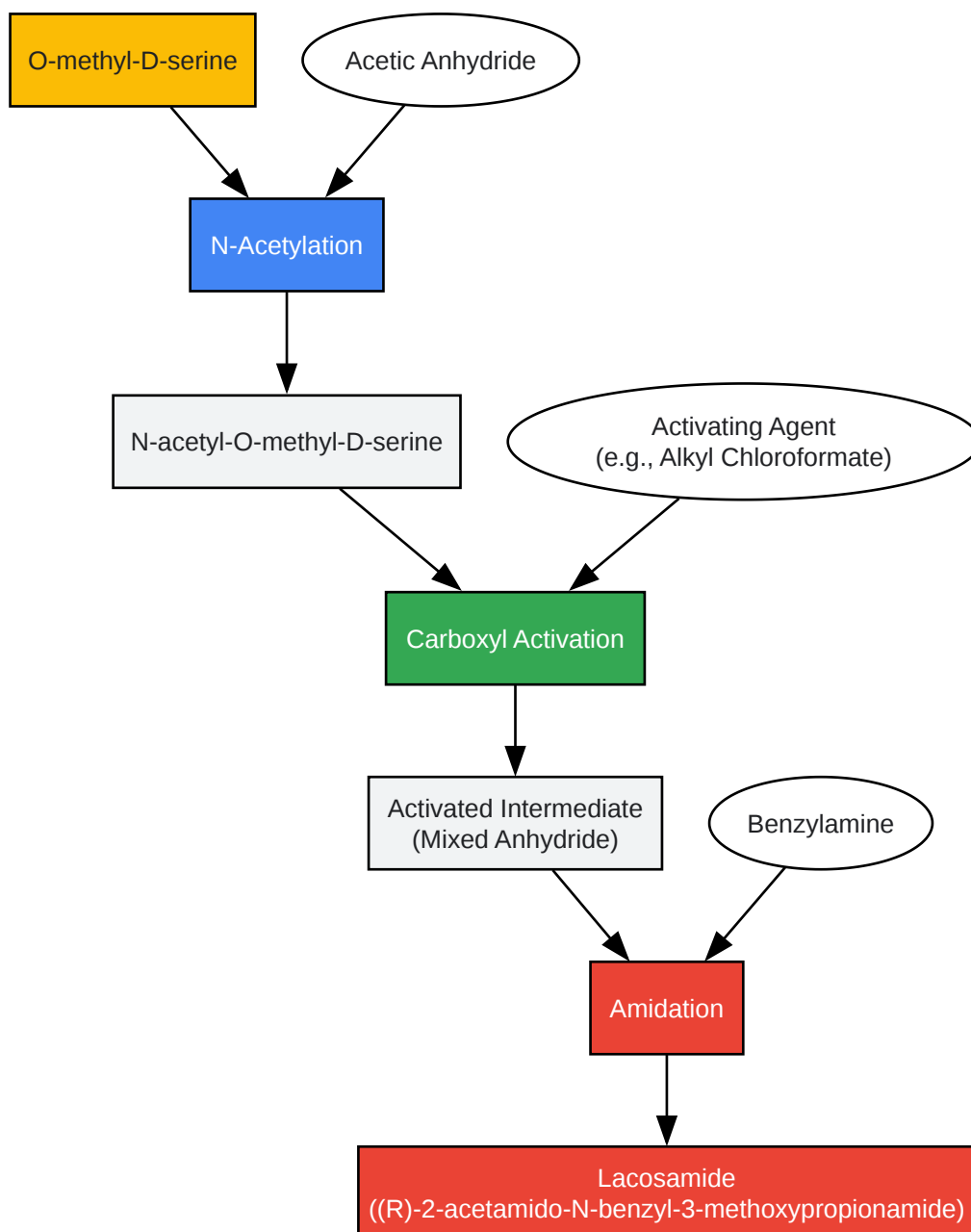


Figure 3: Synthesis of Lacosamide

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